

An In-depth Technical Guide to the Physicochemical Properties of 2-Hydroxybenzenesulfonic Acid

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Compound of Interest		
Compound Name:	O-Phenolsulfonic acid	
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Introduction: 2-Hydroxybenzenesulfonic acid, also known as **o-phenolsulfonic acid**, is an aromatic organic compound with the chemical formula C₆H₆O₄S.[1][2][3] It is an arenesulfonic acid characterized by a phenol group substituted with a sulfo group at the ortho (C-2) position. [1][4][5] This compound and its isomers are utilized in various industrial applications, including as laboratory reagents, in water analysis, and in the manufacturing of pharmaceuticals and dyes.[4][6] This technical guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its synthesis and analysis, and logical workflows.

Physicochemical Properties

The key physicochemical properties of 2-hydroxybenzenesulfonic acid are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties



Property	Value	Source(s)
Appearance	Yellowish liquid, turns brown on exposure to air (as a mixture of ortho and para isomers).[4][6]	[4][6]
Molecular Formula	C ₆ H ₆ O ₄ S	[1][2][3]
Molecular Weight	174.18 g/mol	[1][2][3]
Melting Point	145 °C (decomposes)	[4][6][7]
Boiling Point	275.14°C (rough estimate)	[5]
Density	1.384 (estimate)	[4][5]
Solubility	Miscible with water and alcohol.[4][6]	[4][6]
Stability	Hygroscopic.[6] Stable, but incompatible with strong oxidizing agents.[8]	[6][8]

Table 2: Chemical and Spectroscopic Properties

Property	Value -	Source(s)
IUPAC Name	2-hydroxybenzenesulfonic acid	[1]
CAS Number	609-46-1	[1][2][5]
рКа	-0.60±0.15 (Predicted)	[5]
LogP (XLogP3)	1.71970	[4]
Canonical SMILES	C1=CC=C(C(=C1)O)S(=O) (=O)O	[1]
InChI Key	IULJSGIJJZZUMF- UHFFFAOYSA-N	[1]

Experimental Protocols



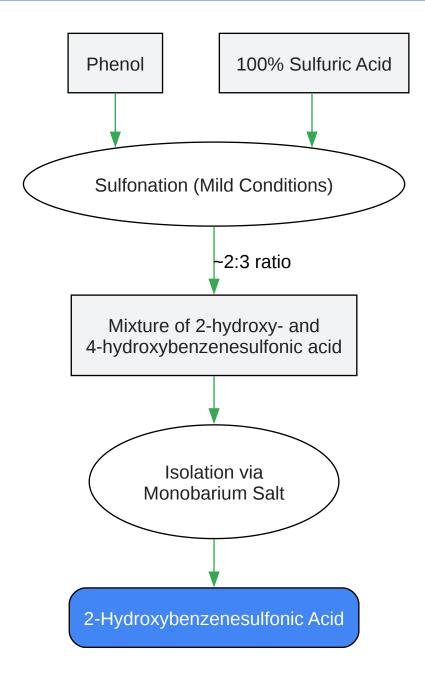
Synthesis via Sulfonation of Phenol

A common method for the synthesis of hydroxybenzenesulfonic acids is the sulfonation of phenol.

Methodology: If phenol is sulfonated with an equivalent amount of 100% sulfuric acid under mild conditions, a mixture of 2-hydroxybenzenesulfonic acid and 4-hydroxybenzenesulfonic acid is produced, typically in a ratio of approximately 2:3.[5][6] The 2-hydroxybenzenesulfonic acid can then be isolated from this mixture, for instance, via its monobarium salt.[5]

A purer form of the compound can be obtained by diazotizing 2-aminobenzenesulfonic acid and subsequently boiling it under acidic conditions.[5]





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Synthesis workflow for 2-hydroxybenzenesulfonic acid.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis and quantification of phenolic acids, including 2-hydroxybenzenesulfonic acid.



General Protocol: A reverse-phase HPLC method can be employed for the analysis.[9] The separation is typically carried out on a suitable column, such as a C18 or a specialized mixed-mode column.[9][10] The mobile phase often consists of a mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer), with the pH adjusted to ensure proper separation.[9][11] Detection is commonly performed using a UV-Vis detector, as aromatic compounds like 2-hydroxybenzenesulfonic acid absorb ultraviolet light.[12] The retention time and peak area are used for qualitative and quantitative analysis, respectively.



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General workflow for HPLC-UV analysis.

Signaling Pathways and Biological Activity

Currently, there is limited specific information available in the public domain regarding the detailed signaling pathways directly involving 2-hydroxybenzenesulfonic acid. It is identified as a metabolite, but its precise roles in biological cascades are not well-documented.[1] Research on similar compounds, such as Schiff bases derived from 3-amino-4-hydroxybenzenesulfonic acid, has explored their potential as chemosensors and their antioxidant properties, suggesting that derivatives of hydroxybenzenesulfonic acids could have interesting biological activities.[13] Further research is required to elucidate any specific interactions with cellular signaling pathways.

Conclusion

2-Hydroxybenzenesulfonic acid is a well-characterized compound with established physicochemical properties. Its synthesis from phenol is straightforward, though it results in a mixture of isomers requiring further purification. Standard analytical techniques like HPLC-UV are effective for its identification and quantification. While its direct involvement in specific



biological signaling pathways remains an area for future investigation, its chemical structure provides a basis for the development of derivatives with potential applications in various scientific and industrial fields. This guide serves as a foundational resource for professionals working with this compound.

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